

L-Menthyl Acetate in Flavor and Fragrance Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *L-Menthyl acetate*

Cat. No.: *B1212664*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Menthyl acetate, a naturally occurring monoterpene ester of L-menthol, is a key ingredient in the flavor and fragrance industry.[1][2][3] It is found in peppermint and other mint oils, contributing to their characteristic aroma and taste.[3][4] This document provides detailed application notes and experimental protocols for the use of **L-Menthyl acetate** in research and development, with a focus on its sensory properties, stability, synthesis, and analysis. **L-Menthyl acetate** is valued for its mild, sweet, minty, and slightly fruity-herbal aroma, which is less intense than L-menthol, making it a versatile ingredient in a wide range of products.[5][6] It also imparts a pleasant cooling sensation.[7]

Physicochemical Properties

A summary of the key physicochemical properties of **L-Menthyl acetate** is presented in Table 1.

Property	Value	Reference
Synonyms	(-)-Menthyl acetate, (1R,2S,5R)-5-Methyl-2-(1-methylethyl)cyclohexyl acetate	[2]
CAS Number	2623-23-6	[2]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[2]
Molecular Weight	198.30 g/mol	[8]
Appearance	Colorless to pale yellow liquid	[6]
Odor	Mild, sweet, minty, fruity, herbal, tea-like	[5][9]
Boiling Point	227-232 °C	[2]
Density	~0.92 g/mL at 25 °C	[4]
Refractive Index	~1.447 at 20 °C	
Solubility	Soluble in alcohol and oils; insoluble in water	[4]
FEMA Number	2668	[1]

Sensory Properties and Usage Levels

L-Menthyl acetate is recognized for its refreshing and cooling sensory characteristics. Its flavor profile is described as tea-like, cooling, and fruity.[9] A taste threshold of 10.00 ppm has been reported.[9] While a precise odor threshold in a simple solvent is not readily available, it is known to be low and effective at trace levels.[10] A study on flavored tobacco determined a sensory difference threshold for a mixture containing 1.0 µg of neomenthyl acetate per gram of tobacco, indicating its high potency in a complex matrix.[11]

The typical usage levels of **L-Menthyl acetate** vary depending on the application, as detailed in Table 2.

Application	Typical Concentration	Reference
Fragrance Concentrates	Up to 8.0%	[12]
Food and Beverages	5 - 50 ppm	[10]
Chewing Gum	-	[1]
Confectionery	-	[1]
Oral Care Products	-	[1]

Stability Profile

L-Menthyl acetate exhibits good stability in a variety of product bases, although it is susceptible to hydrolysis under alkaline conditions.[\[10\]](#) Its stability across a range of pH values is summarized in Table 3.

pH	Stability	Reference
3	Good	[6]
3.5	Fair	[6]
6	Good	[6]
7	Hydrolysis half-life of 133 hours	[13]
9	Good	[6]
10	Good	[6]
11	Good	[6]
14	Poor	[6]

Experimental Protocols

Protocol 1: Chemical Synthesis of L-Menthyl Acetate via Esterification

This protocol describes the synthesis of **L-Menthyl acetate** from L-menthol and acetic anhydride.

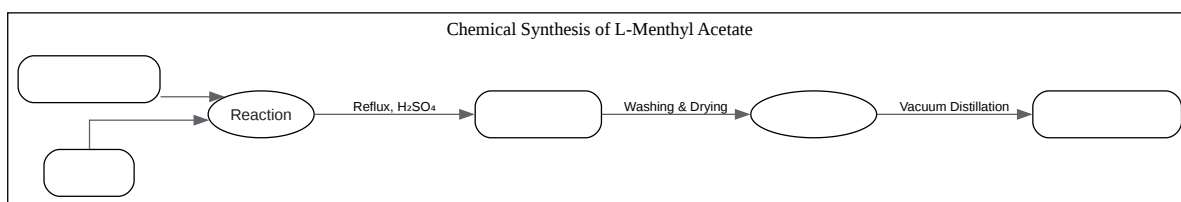
Materials:

- L-menthol
- Acetic anhydride
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Heating mantle
- Magnetic stirrer

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve L-menthol in diethyl ether.
- Slowly add acetic anhydride to the solution while stirring.
- Carefully add a few drops of concentrated sulfuric acid as a catalyst.
- Heat the mixture to reflux (approximately 60°C) and maintain for 90 minutes for optimal yield. [\[14\]](#)
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water and saturated sodium bicarbonate solution to neutralize the excess acid.

- Wash again with water until the aqueous layer is neutral.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent under reduced pressure to obtain crude **L-Menthyl acetate**.
- Purify the product by vacuum distillation.



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Chemical Synthesis Workflow

Protocol 2: Enzymatic Synthesis of L-Menthyl Acetate

This protocol outlines the synthesis of **L-Menthyl acetate** using a lipase-catalyzed reaction between L-menthol and an acyl donor.

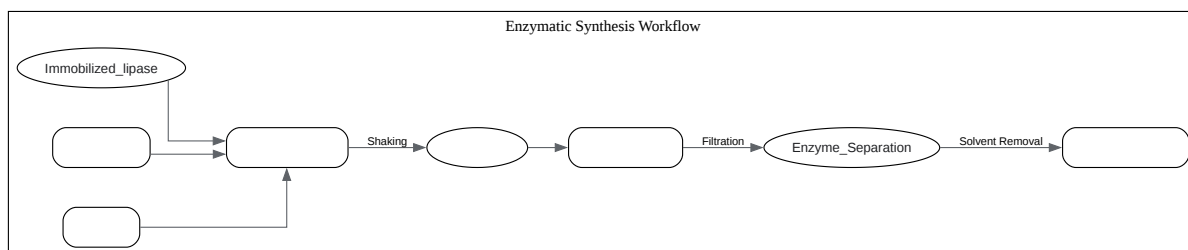
Materials:

- L-menthol
- Vinyl acetate (acyl donor)
- Immobilized lipase (e.g., *Candida antarctica* lipase B, Novozym 435)
- Organic solvent (e.g., hexane)

- Molecular sieves (optional, to remove byproducts)
- Shaking incubator
- Centrifuge

Procedure:

- In a screw-capped vial, dissolve L-menthol and vinyl acetate in hexane.
- Add the immobilized lipase to the reaction mixture.
- If using an acyl donor that produces water as a byproduct, add molecular sieves.
- Incubate the mixture in a shaking incubator at a controlled temperature (e.g., 40-60°C).
- Monitor the reaction progress by taking samples at regular intervals and analyzing them by GC-MS.
- Once the reaction reaches equilibrium or the desired conversion, stop the reaction by filtering off the immobilized enzyme.
- The enzyme can be washed with solvent and reused.
- Remove the solvent from the filtrate under reduced pressure to obtain **L-Menthyl acetate**.
- Further purification can be achieved by column chromatography if necessary.



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Enzymatic Synthesis Workflow

Protocol 3: Quantification of L-Menthyl Acetate in Essential Oils by GC-MS

This protocol details the quantitative analysis of **L-Menthyl acetate** in essential oil samples using Gas Chromatography-Mass Spectrometry (GC-MS).

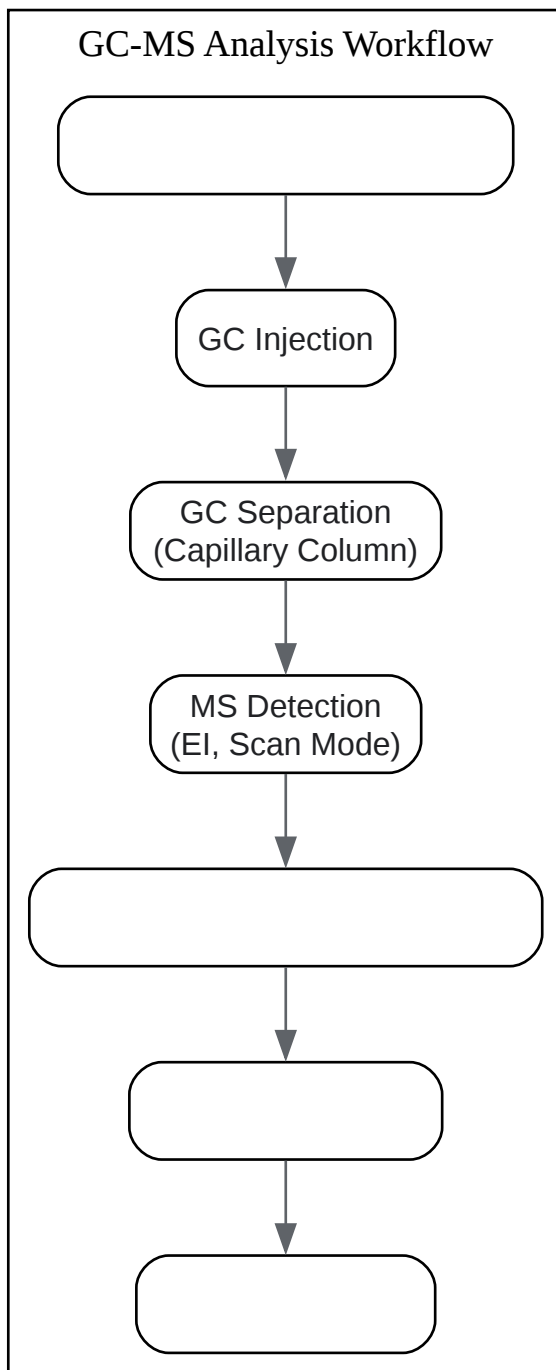
Materials and Instrumentation:

- Essential oil sample
- Hexane (GC grade)
- Internal standard (e.g., n-alkane solution)
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for terpene analysis (e.g., HP-5MS, DB-5)
- Autosampler vials

Procedure:

- Sample Preparation: Prepare a dilution series of the essential oil in hexane. Add a known concentration of the internal standard to each dilution.
- GC-MS Conditions:
 - Injector Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp to 180°C at a rate of 3°C/min
 - Ramp to 280°C at a rate of 20°C/min, hold for 5 minutes
 - MS Conditions:
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 40-400
- Analysis: Inject the prepared samples into the GC-MS system.
- Quantification:
 - Identify the peak corresponding to **L-Menthyl acetate** based on its retention time and mass spectrum.
 - Create a calibration curve by plotting the ratio of the peak area of **L-Menthyl acetate** to the peak area of the internal standard against the concentration of **L-Menthyl acetate** standards.

- Determine the concentration of **L-Menthyl acetate** in the essential oil sample from the calibration curve.



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GC-MS Quantification Workflow

Conclusion

L-Menthyl acetate is a valuable and versatile compound in flavor and fragrance research and development. Its unique sensory properties, good stability in various formulations, and the availability of both chemical and enzymatic synthesis routes make it a widely used ingredient. The protocols and data presented in this document provide a comprehensive resource for researchers and professionals working with **L-Menthyl acetate**.

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